

Safer and More Efficient Rubber Vulcanization: A Comparative Guide to Diphenylguanidine Alternatives

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Compound of Interest

Compound Name: Diphenylguanidine

Cat. No.: B1679371

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For decades, 1,3-**diphenylguanidine** (DPG) has been a cornerstone of the rubber industry, widely employed as a secondary accelerator in sulfur vulcanization. Its effectiveness in activating primary accelerators and enhancing the properties of rubber compounds, particularly in silica-filled formulations for tires, is well-established. However, growing concerns over the release of aniline, a suspected carcinogen, during the high-temperature vulcanization process have spurred the search for safer and equally effective alternatives. This guide provides a comprehensive comparison of promising alternatives to DPG, supported by experimental data, to assist researchers and professionals in developing next-generation rubber compounds.

This guide delves into the performance of several key alternatives to DPG, including commercially available products and novel compounds. We will examine their effects on cure characteristics, physical and dynamic properties of vulcanized rubber, and their overall safety profiles.

Performance Comparison of DPG Alternatives

The selection of a suitable DPG alternative depends on the specific requirements of the rubber compound and its intended application. The following tables summarize the comparative performance of various alternatives against the benchmark, DPG.

Table 1: Comparison of Cure Characteristics

Accelerator System	Scorch Time (t _{s2} , min)	Optimum Cure Time (t _{c90} , min)	Cure Rate Index (CRI)	Reference
DPG (Control)	Varies (baseline)	Varies (baseline)	Varies (baseline)	
Rhenocure DR/S	Comparable or slightly longer	Comparable or shorter	Higher	[1]
Vulcuren	Longer	Comparable	Lower	[1]
Activ8	Longer	Significantly Shorter	Higher	[2]
Dithiophosphates (DTP)	Shorter	Shorter	Higher	[3] [4]
L-Cystine	Shorter	Shorter	Higher	

Table 2: Comparison of Physical Properties

Accelerator System	Tensile Strength (MPa)	Modulus at 300% (MPa)	Elongation at Break (%)	Hardness (Shore A)	Reference
DPG (Control)	Varies (baseline)	Varies (baseline)	Varies (baseline)	Varies (baseline)	[5]
Rhenocure DR/S	Comparable or slightly higher	Comparable	Comparable	Comparable	[1]
Vulcuren	Comparable	Comparable	Comparable	Comparable	[1]
Activ8	Higher	Higher	Comparable	Comparable	[6]
Dithiophosphates (DTP)	Comparable or higher	Higher	Lower	Higher	[3] [4]
L-Cystine	Comparable or slightly higher	Higher	Lower	Higher	

Table 3: Comparison of Dynamic Properties and Safety

Accelerator System	Tan δ @ 60°C (Lower is better for rolling resistance)	Reversion Resistance	Aniline Formation	Nitrosamine Formation Potential	Reference
DPG (Control)	Varies (baseline)	Moderate	Yes	Low	[7]
Rhenocure DR/S	Lower	Good	No	Low	[1] [8]
Vulcuren	Lower	Excellent	No	Low	[1] [9]
Activ8	Lower	Good	No	No	[2] [10]
Dithiophosphates (DTP)	Lower	Excellent	No	No	[4]
L-Cystine	Comparable	Good	No	No	[11]

Key Alternatives to DPG: A Closer Look

Several promising alternatives to DPG have emerged from extensive research and development efforts. These compounds offer a range of properties that can be tailored to specific rubber formulations.

Rhenocure® DR/S

Rhenocure® DR/S, a polyethyleneimine-based accelerator, has shown to be a versatile replacement for DPG.[\[1\]](#) It is particularly effective in black rubber compounds for tires and technical rubber goods.[\[8\]](#) Studies have demonstrated that lower levels of Rhenocure DR/S can achieve equivalence to DPG in terms of physical properties, with the added benefit of improved dynamic properties, such as a lower loss factor, which can contribute to reduced rolling resistance in tires.[\[1\]](#) A key advantage of Rhenocure DR/S is that its non-aromatic structure prevents the formation of aniline during vulcanization.[\[1\]](#)

Vulcuren®

Vulcuren®, identified as 1,6-bis(N,N-dibenzylthiocarbamoyldithio)-hexane, acts as a hybrid crosslinker and is a viable DPG alternative, especially in silica-filled "green" tire tread compounds.[1][9] It offers a better scorch delay compared to DPG and contributes to a reduced loss factor.[1] Furthermore, Vulcuren® exhibits excellent anti-reversion properties, which helps to maintain the crosslink density at high curing or service temperatures.[1] Like Rhenocure DR/S, it does not generate aniline.[1]

Activ8®

Activ8® is a multi-functional additive that acts as an ultra-accelerator and activator.[2] It is a functionalized ethylene glycol terminated with a silicate compound and contains a dibenzylthiocarbamate salt.[2] When used as a direct replacement for DPG, Activ8® can significantly boost the cure rate and improve dynamic properties.[2] It also offers the advantage of a longer scorch time, which improves processing safety.[2] Activ8® is free of heavy metals and does not form nitrosamines.[2][10]

Dithiophosphates (DTP)

Dithiophosphates have been identified as effective secondary accelerators that can replace DPG, particularly in silica-reinforced natural rubber compounds.[3][4] They are more reactive than DPG, leading to faster vulcanization and lower reversion, which in turn improves aging properties.[3] Dithiophosphates are also non-nitrosamine generating accelerators.[4][12]

L-Cystine

Naturally occurring amino acids, such as L-cystine, have been explored as environmentally friendly co-accelerators to replace DPG in silica-filled solution styrene-butadiene rubber (S-SBR).[11] Studies have shown that L-cystine can effectively accelerate the vulcanization process and improve the mechanical properties of the vulcanizates.[11][13]

Triacetin

Short-chained alkyl esters of glycerol, such as triacetin (glycerol triacetate), have been proposed as alternatives to DPG in silica-based rubber mixtures.[14] While primarily known as a plasticizer, its potential as a secondary accelerator is an area of ongoing research.

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure comparability and reproducibility. The following are detailed protocols for key experiments used in the evaluation of rubber vulcanization accelerators.

Cure Characteristics (ASTM D2084)

Cure characteristics are determined using a Moving Die Rheometer (MDR). This test measures the change in stiffness of a rubber compound as it vulcanizes.

- **Sample Preparation:** A small, uncured rubber sample (typically 4-5 grams) is prepared.
- **Test Setup:** The sample is placed in a temperature-controlled die cavity of the MDR. The dies are closed, and the test is initiated.
- **Measurement:** One of the dies oscillates at a specified frequency and amplitude, and the torque required to oscillate the die is measured as a function of time.
- **Data Analysis:** A cure curve (torque vs. time) is generated. From this curve, key parameters are determined:
 - **Minimum Torque (ML):** An indication of the compound's viscosity before vulcanization.
 - **Maximum Torque (MH):** An indication of the compound's stiffness after vulcanization.
 - **Scorch Time (t_{s2}):** The time it takes for the torque to rise by 2 units from the minimum torque, indicating the onset of vulcanization and processing safety.
 - **Optimum Cure Time (t_{c90}):** The time required to reach 90% of the maximum torque, representing the optimal state of cure.
 - **Cure Rate Index (CRI):** Calculated as $100 / (t_{c90} - t_{s2})$, it represents the speed of the vulcanization reaction.

Physical Properties (ASTM D412, ASTM D2240)

Tensile Properties (ASTM D412): This test measures the force required to stretch a rubber sample until it breaks.

- **Specimen Preparation:** Dumbbell-shaped specimens are cut from a vulcanized rubber sheet. [\[15\]](#)[\[16\]](#)
- **Test Procedure:** The specimen is placed in the grips of a tensile testing machine. The machine pulls the specimen at a constant speed (typically 500 mm/min) until it ruptures. [\[15\]](#)[\[16\]](#)
- **Data Acquisition:** The force and elongation are continuously recorded during the test.
- **Data Analysis:** The following properties are calculated:
 - **Tensile Strength:** The maximum stress applied to the specimen at the point of rupture. [\[17\]](#)
 - **Modulus:** The stress at a specific elongation (e.g., 100%, 300%). [\[17\]](#)
 - **Elongation at Break:** The percentage increase in length of the specimen at the point of rupture. [\[16\]](#)

Hardness (ASTM D2240): This test measures the resistance of the rubber to indentation.

- **Apparatus:** A durometer (Shore A for most rubber compounds) is used.
- **Procedure:** The indenter of the durometer is pressed into the surface of the vulcanized rubber sample.
- **Reading:** The hardness value is read directly from the durometer scale.

Dynamic Mechanical Analysis (DMA)

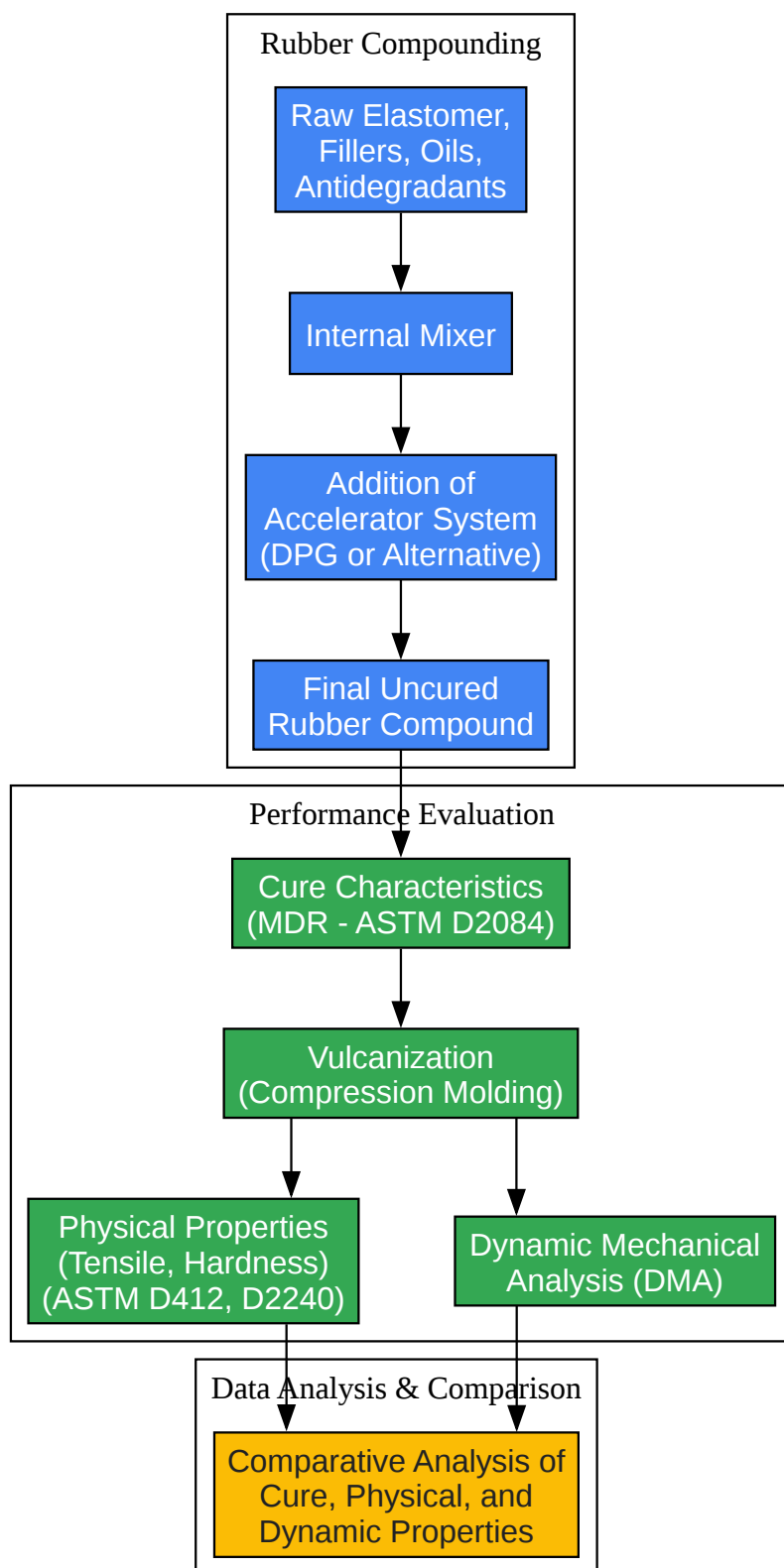
DMA is used to evaluate the viscoelastic properties of rubber compounds, which are crucial for applications like tires.

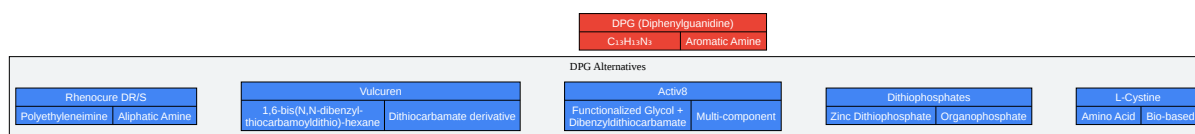
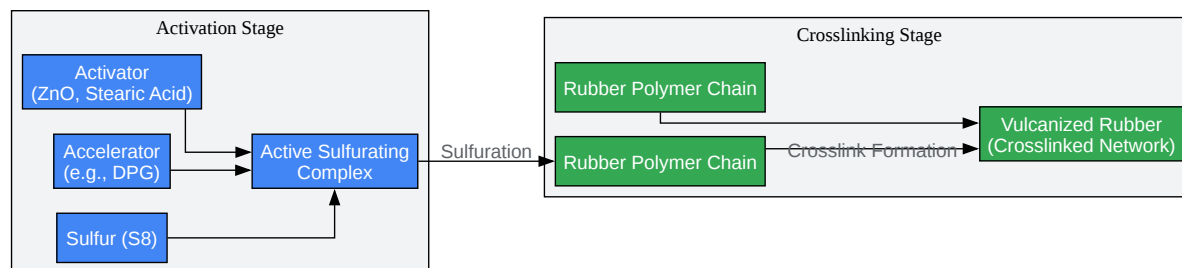
- **Sample Preparation:** A small, vulcanized rubber sample of defined geometry is prepared.

- **Test Setup:** The sample is mounted in the DMA instrument, which can apply an oscillating force in various modes (e.g., tension, shear).[\[18\]](#)[\[19\]](#)
- **Test Conditions:** The test is typically conducted over a range of temperatures and frequencies.[\[19\]](#)
- **Measurement:** The instrument measures the storage modulus (E' or G'), loss modulus (E'' or G''), and tan delta ($\tan \delta = E''/E'$ or G''/G').
- **Data Interpretation:**
 - **Storage Modulus (E' or G'):** Represents the elastic portion of the material's response and its ability to store energy.
 - **Loss Modulus (E'' or G''):** Represents the viscous portion of the material's response and its ability to dissipate energy as heat.
 - **Tan Delta ($\tan \delta$):** The ratio of the loss modulus to the storage modulus. A lower $\tan \delta$ at 60°C is generally correlated with lower rolling resistance in tires, while a higher $\tan \delta$ at 0°C can indicate better wet grip.

Visualizing the Pathways and Processes

To better understand the concepts discussed, the following diagrams illustrate the general mechanism of sulfur vulcanization, a typical experimental workflow for evaluating accelerators, and a comparison of the chemical structures of DPG and its alternatives.





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